In-Depth Technical Guide: Methyl Perfluorobutyrate Safety Data

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Compound of Interest

Compound Name:	*Methyl heptafluorobutyrate*
CAS No.:	*356-24-1*
Cat. No.:	*B1199088*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for methyl perfluorobutyrate (also known as methyl heptafluorobutanoate), CAS number 356-24-1. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding for professionals in research and development.

Chemical and Physical Properties

Methyl perfluorobutyrate is a fluorinated ester with the chemical formula C5H3F7O2.[1] Its physical and chemical properties are summarized in the table below.

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Property	Value	Reference
Molecular Weight	228.06 g/mol	[1]
Appearance	Clear colorless liquid	[2]
Boiling Point	80 - 81 °C	[2]
Melting Point	-86 °C	[2]
Density	1.472 g/mL at 25 °C	[2]
Vapor Density	>1 (vs air)	[2]
Refractive Index	n20/D 1.293	[2]
Flash Point	>110 °C (> 230 °F)	[3]
Water Solubility	Slightly soluble in water	[2]

Hazard Identification and GHS Classification

Methyl perfluorobutyrate is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to skin, eye, and respiratory irritation.[1][3]

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GHS Classification	Hazard Statement	Precautionary Statement Codes
Skin Corrosion/Irritation, Category 2	H315: Causes skin irritation	P264, P280, P302+P352, P332+P313, P362+P364
Serious Eye Damage/Eye Irritation, Category 2A	H319: Causes serious eye irritation	P264, P280, P305+P351+P338, P337+P313
Specific target organ toxicity — Single exposure, Category 3, Respiratory tract irritation	H335: May cause respiratory irritation	P261, P271, P304+P340, P312, P403+P233, P405, P501
Flammable Liquids, Category 2	H225: Highly flammable liquid and vapor	P210, P233, P240, P241, P242, P243, P280, P303+P361+P353, P370+P378, P403+P235, P501

Below is a visual representation of the GHS pictograms associated with methyl perfluorobutyrate and their meanings.

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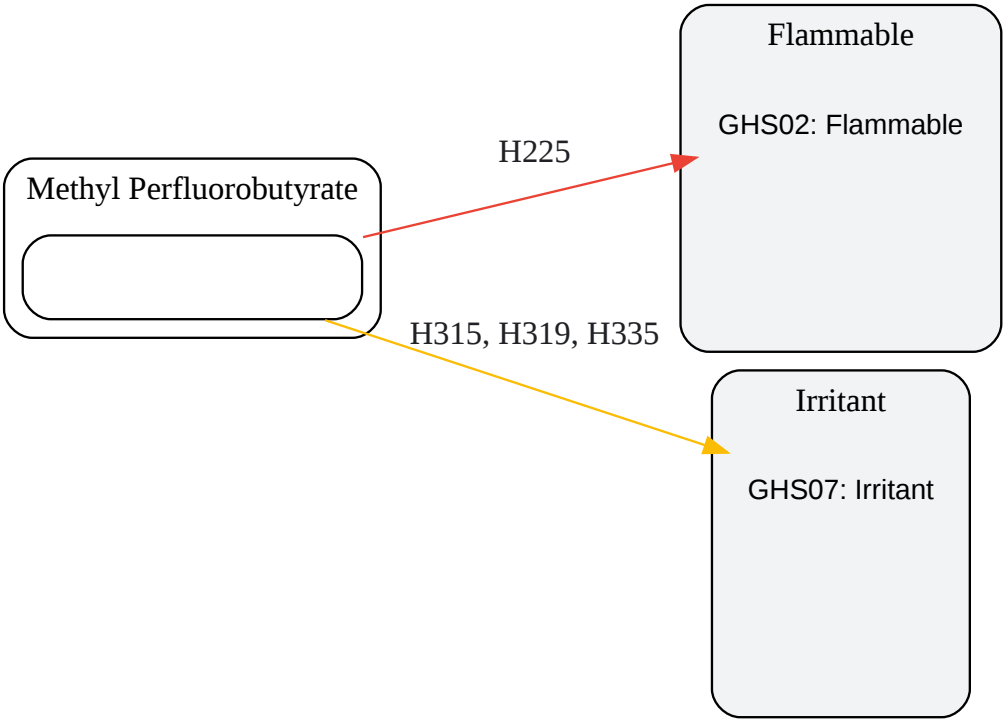

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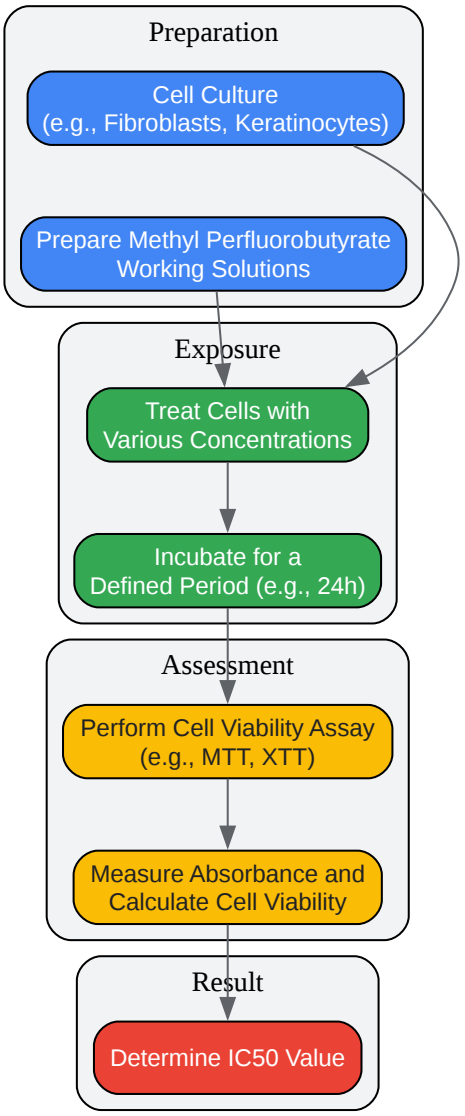

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References

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